

Application Notes and Protocols: 2-Aminoquinoline-5-carboxylic Acid in Cellular Imaging

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Compound of Interest

Compound Name: 2-Aminoquinoline-5-carboxylic acid

Cat. No.: B1517341

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Introduction: The Quinoline Scaffold as a Privileged Structure in Bioimaging

Quinoline, a heterocyclic aromatic compound composed of a fused benzene and pyridine ring, represents a foundational structure in diverse scientific fields, from medicinal chemistry to materials science.^[1] Its unique chemical properties, particularly the intrinsic fluorescence of the quinoline ring system, make it an exceptional building block for the synthesis of fluorescent probes for cellular imaging.^{[1][2][3]} These probes are instrumental, non-invasive tools that allow researchers to visualize and characterize morphological and dynamic phenomena at the molecular level in living systems.^[3]

Derivatives of quinoline have been extensively developed as chemosensors for a variety of analytes, including metal ions and protons (pH), and for targeting specific subcellular organelles like lipid droplets and lysosomes.^{[1][2][4]} The versatility of the quinoline scaffold allows for fine-tuning of its photophysical properties through chemical modification, enabling the rational design of probes with high sensitivity, selectivity, and biocompatibility.^[5]

This guide focuses on the application of **2-Aminoquinoline-5-carboxylic acid** in cellular imaging. While direct, extensive research on this specific isomer is emerging, its structural features—a fluorescent core functionalized with both an electron-donating amino group and an

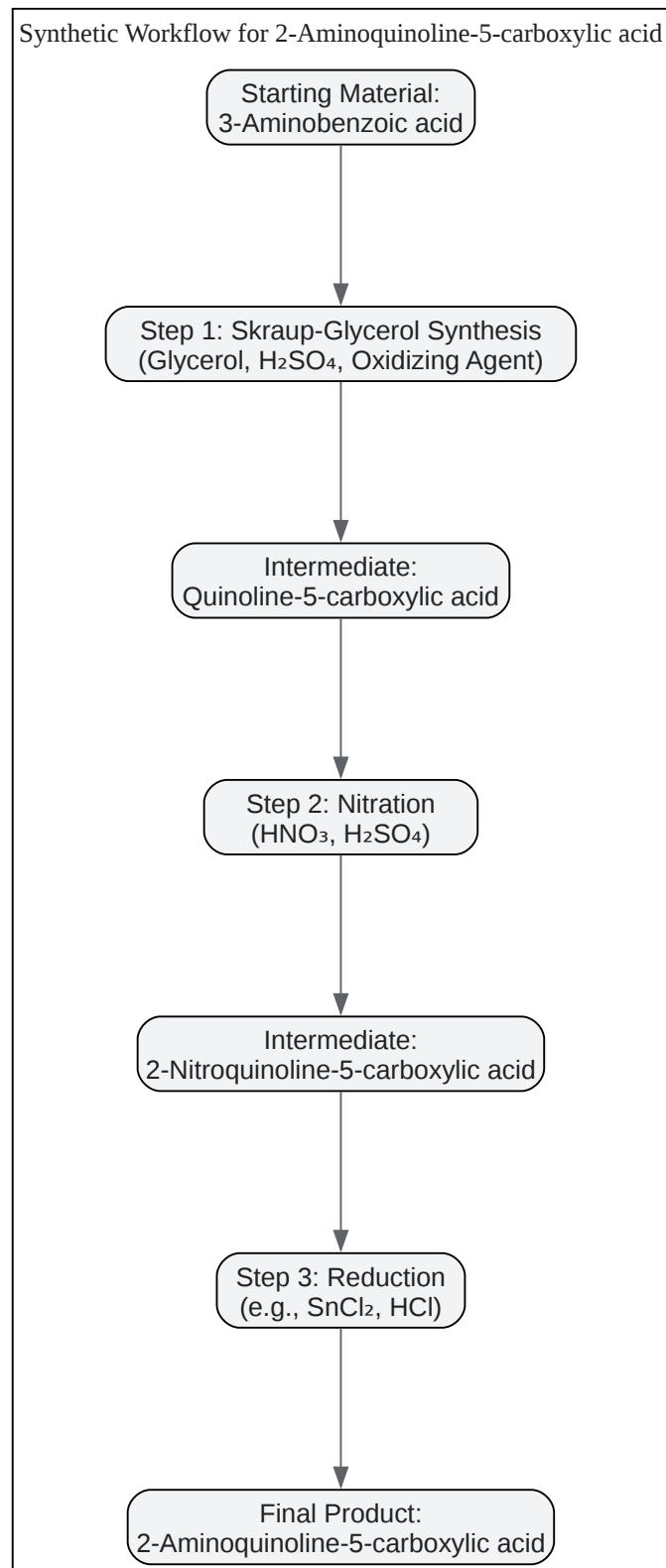
electron-withdrawing carboxylic acid group—suggest powerful capabilities as a ratiometric pH sensor and a metal ion probe. The principles and protocols outlined herein are grounded in the well-established chemistry and applications of closely related quinoline derivatives, providing a robust framework for researchers to utilize and adapt this promising molecule.[1][6][7]

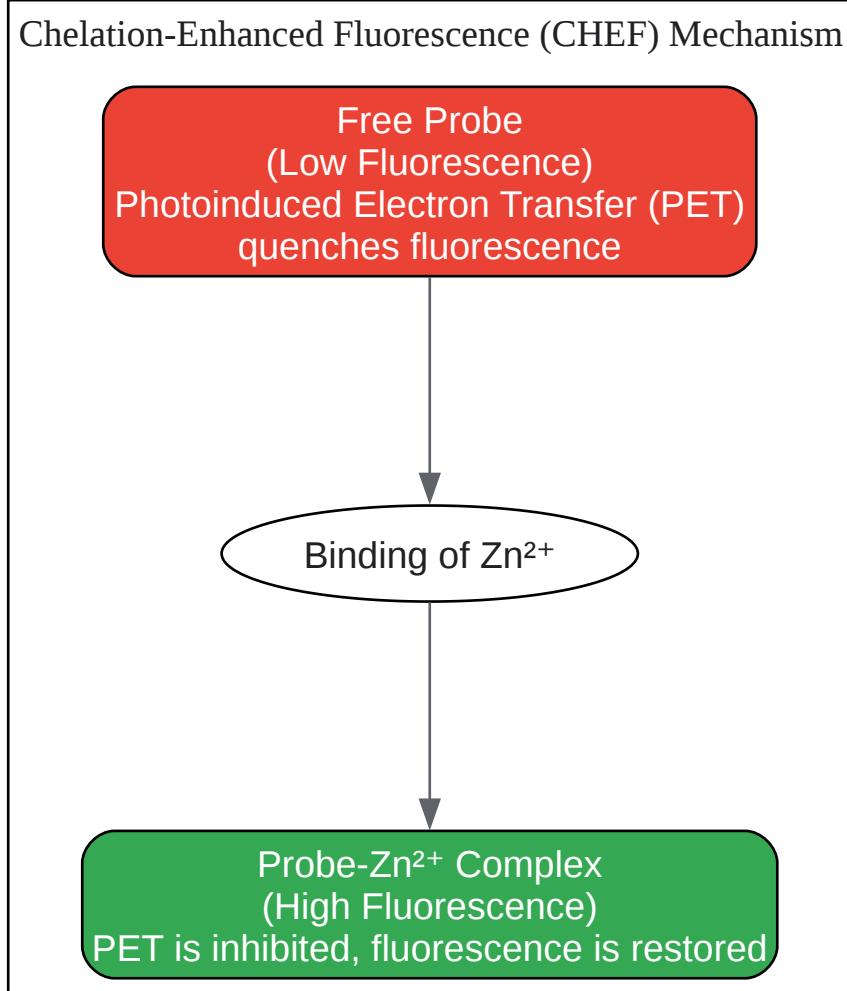
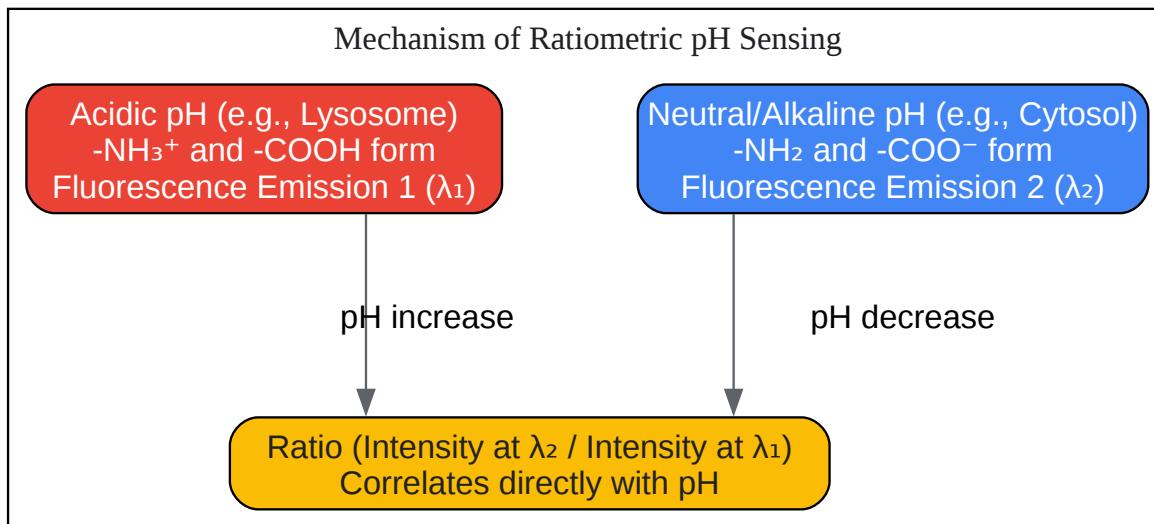
Chemical Properties and Synthesis

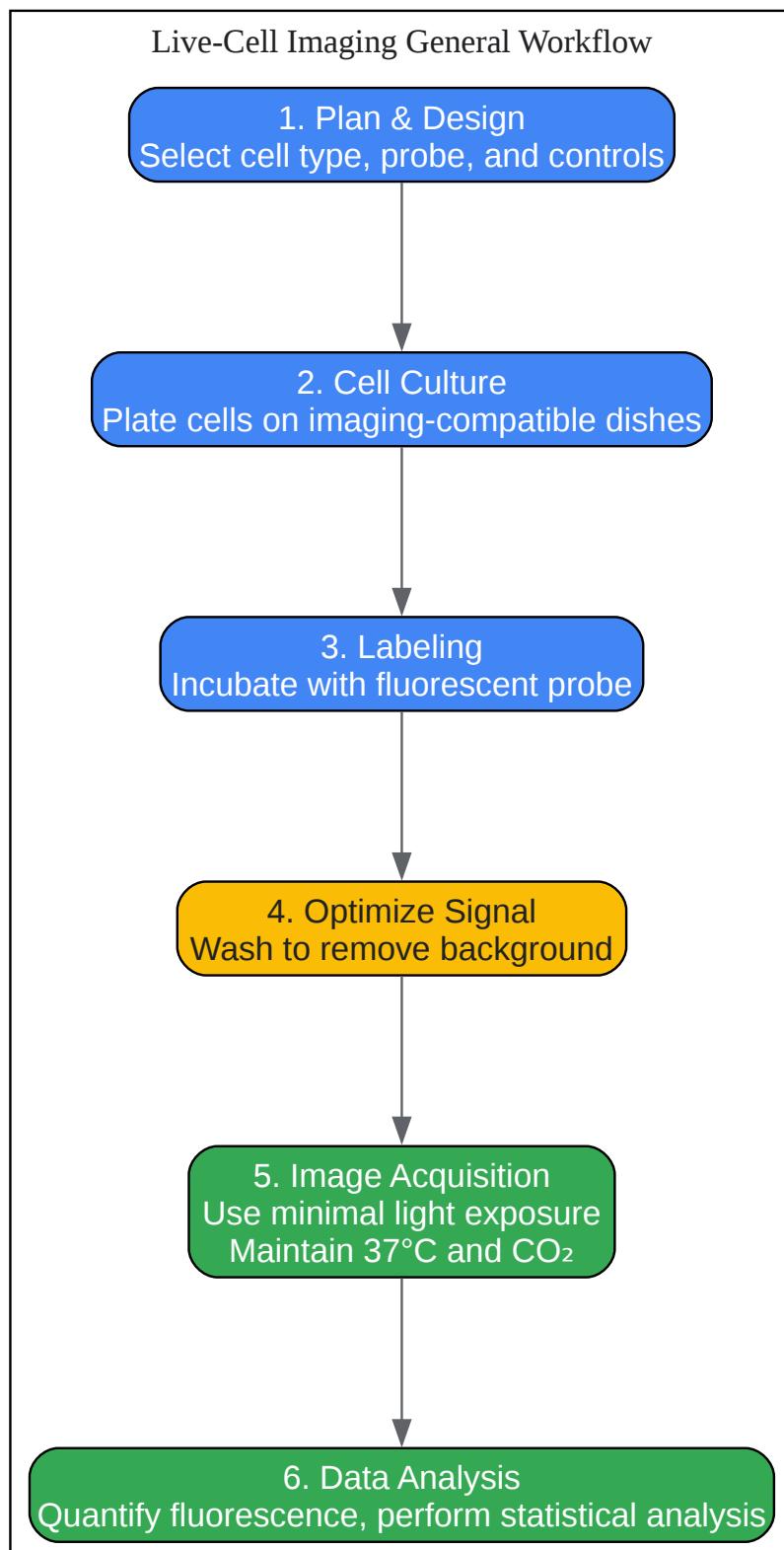
2-Aminoquinoline-5-carboxylic acid is a structurally unique molecule poised for advanced fluorescent probe development. The amino group at the 2-position and the carboxylic acid group at the 5-position create a "push-pull" electronic system, which is often associated with interesting photophysical properties, such as large Stokes shifts and sensitivity to the local microenvironment.

Plausible Synthetic Pathway

While multiple synthetic routes can be envisioned, a common approach for the synthesis of aminoquinoline carboxylic acids involves the cyclization of appropriately substituted anilines.[1] A plausible multi-step synthesis for **2-Aminoquinoline-5-carboxylic acid** is outlined below, drawing from established methodologies for similar quinoline derivatives.[6][8]





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